

1-Bromo octadecane CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Bromo octadecane

Cat. No.: B154017

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Technical Guide: 1-Bromo octadecane

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the chemical compound **1-Bromo octadecane**, also known as octadecyl bromide or stearyl bromide.

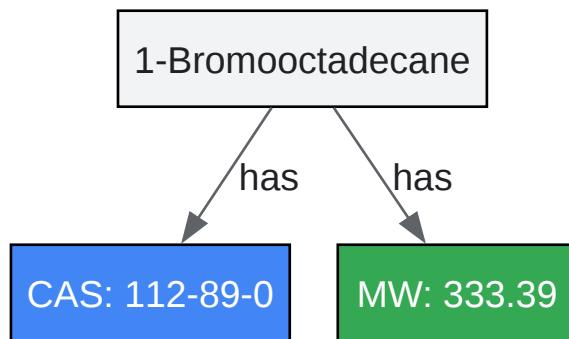
Physicochemical Data

The fundamental physicochemical properties of **1-Bromo octadecane** are summarized below. This data is essential for experimental design, formulation, and synthesis applications.

Identifier	Value	References
CAS Number	112-89-0	[1] [2] [3] [4] [5]
Molecular Weight	333.39 g/mol	[1] [3] [5]
Molecular Formula	C ₁₈ H ₃₇ Br	[1] [2] [5]

Compound Identification

The following diagram illustrates the relationship between the common name and its primary chemical identifiers.



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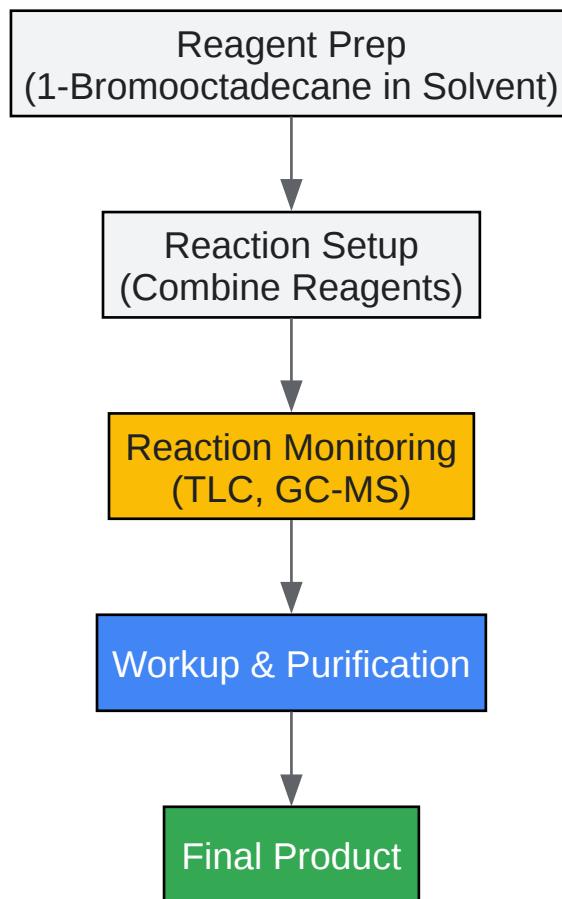
Core identifiers for **1-Bromoocadecane**.

Experimental Protocols

While this document does not cite specific experiments, a general protocol for the use of **1-Bromoocadecane** in synthetic chemistry, such as in the synthesis of shortened single-walled carbon nanotubes, would typically involve the following stages.[1][3]

- Reagent Preparation: Dissolve **1-Bromoocadecane** in a suitable organic solvent under an inert atmosphere (e.g., argon or nitrogen).
- Reaction Setup: Combine the **1-Bromoocadecane** solution with other reactants at a controlled temperature.
- Monitoring: Track the reaction progress using techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup and Purification: Upon completion, quench the reaction and purify the product using methods like column chromatography or recrystallization.

The logical workflow for a typical synthesis utilizing **1-Bromoocadecane** is depicted below.



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General synthetic workflow using **1-Bromooctadecane**.

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